

# Disperse Red 278 material safety data sheet (MSDS) analysis

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## Compound of Interest

Compound Name: *Disperse Red 278*

Cat. No.: *B15554066*

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## Disperse Red 278: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). A complete and certified SDS for **Disperse Red 278** was not publicly available at the time of this writing. The information herein is compiled from available technical data and safety information for analogous disperse dyes. All personnel handling this chemical should consult a certified SDS and receive appropriate safety training.

## Chemical and Physical Properties

**Disperse Red 278** is a brilliant red monoazo dye.<sup>[1][2]</sup> Its primary application is in the dyeing and printing of polyester and polyester/cotton blended fabrics.<sup>[1][2][3]</sup> The physical and chemical properties of **Disperse Red 278** are summarized in the table below.

Property	Value	Reference
CAS Number	68248-10-2	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C22H25N5O7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	471.46 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Red Powder	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	C.I. Disperse Red 278, beta-Alanine, N-[3-(acetylamino)-4-[(4-nitrophenyl)azo]phenyl]-N-(3-methoxy-3-oxopropyl)-, methyl ester	<a href="#">[1]</a> <a href="#">[5]</a>
Manufacturing Method	Prepared by the coupling of 4-Nitrobenzenamine diazo and 3-(N,N-Bis(3-methoxy-3-oxopropyl)amino)acetylaniline.	<a href="#">[1]</a> <a href="#">[2]</a>

## Toxicological Data (Analog-Based)

No specific toxicological data for **Disperse Red 278** was found. The following data is for analogous disperse dyes and should be considered indicative of potential hazards. Disperse dyes, as a class, can pose risks of sensitization and other health effects.

Parameter	Test Species	Route	Result	Analogous Compound	Reference
LD50	Rat (male)	Oral	0.7 - 1.0 g/kg	Disperse Red 11	<a href="#">[6]</a>
LD50	Rat (female)	Oral	> 5 g/kg	Disperse Red 11	<a href="#">[6]</a>
LD50	Rabbit	Dermal	> 2 g/kg	Disperse Red 11	<a href="#">[6]</a>
Skin Sensitization	Human	Patch Test	Allergic contact dermatitis observed in some individuals	Various Disperse Dyes	<a href="#">[6]</a>
Mutagenicity	S. typhimurium	Ames Test	Positive (frameshift mutations)	Disperse Red 1 & 13	<a href="#">[7]</a>
Genotoxicity	Mouse	in vivo	Increased DNA damage in testis cells	Disperse Red 1	<a href="#">[8]</a>

## Ecotoxicity Data (Analog-Based)

Specific ecotoxicity data for **Disperse Red 278** is not available. The data below is for Disperse Red 1, a structurally related azo dye, and highlights potential environmental concerns.

Parameter	Test Species	Duration	Endpoint	Result	Reference
Acute Toxicity	Daphnia similis	48 hours	EC50	Not specified, but identified as the most sensitive species	[9]
Chronic Toxicity	Daphnia similis	Not specified	PNEC	60 ng/L	[9]

## Experimental Protocols

Detailed experimental protocols for **Disperse Red 278** are not publicly available. The following are generalized methodologies for key toxicological and ecotoxicological assessments based on studies of analogous compounds.

### Acute Oral Toxicity (Based on OECD Guideline 423)

- Test Animals: Healthy, young adult rats of a single strain are used.
- Dosage: A stepwise procedure is used with a starting dose based on available information. Doses are administered by gavage.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Necropsy: A gross necropsy is performed on all animals at the end of the study.
- Endpoint: The LD50 is calculated based on the number of mortalities at different dose levels.

### Bacterial Reverse Mutation Test (Ames Test, based on OECD Guideline 471)

- Test Strains: *Salmonella typhimurium* strains TA98, TA100, TA1535, and TA1537, and *Escherichia coli* strain WP2 uvrA are commonly used.

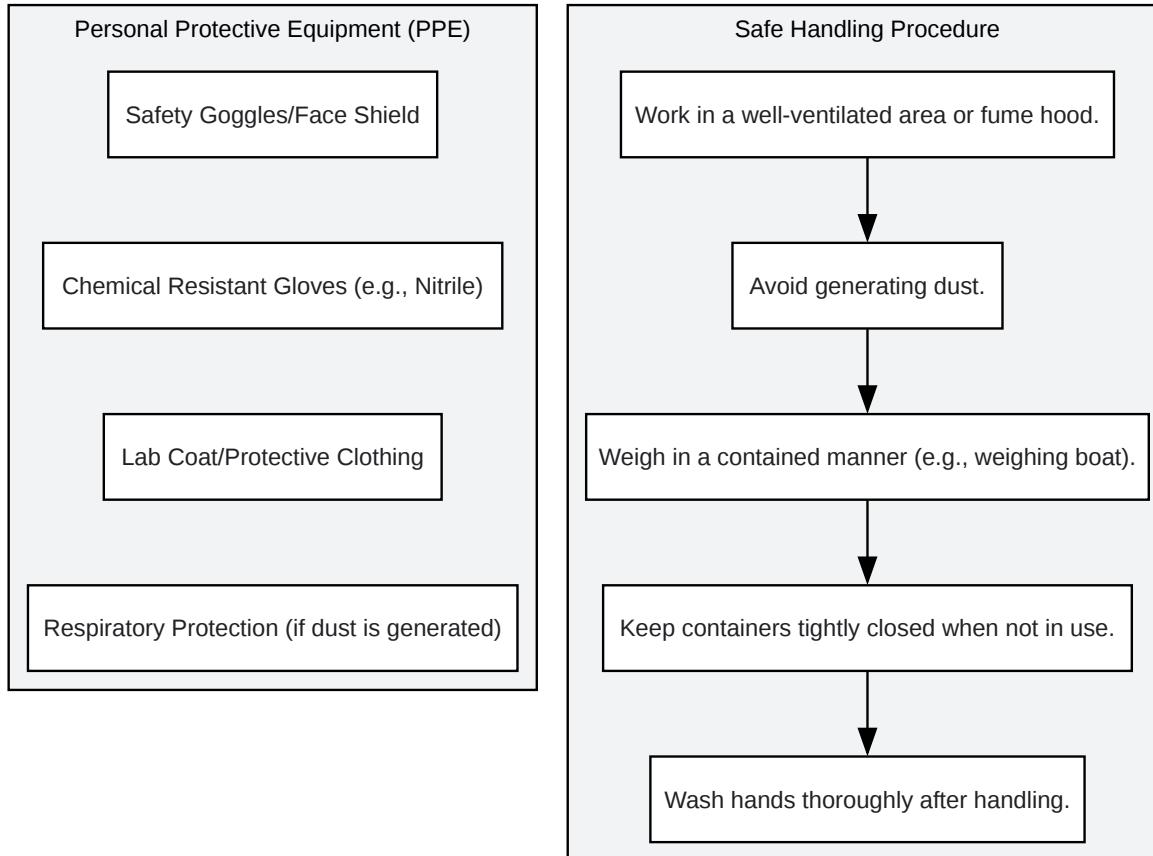
- Metabolic Activation: The test is performed with and without a mammalian metabolic activation system (S9 mix) to assess the mutagenicity of the parent compound and its metabolites.
- Procedure: The test substance, bacterial culture, and S9 mix (if used) are incubated together. The mixture is then plated on a minimal medium.
- Scoring: The number of revertant colonies is counted after a suitable incubation period. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertants.

## Aquatic Toxicity Testing (Based on OECD Guideline 202, Daphnia sp. Acute Immobilisation Test)

- Test Organism: Daphnia magna or Daphnia similis are used.
- Test Substance Preparation: A series of concentrations of the test substance in a suitable medium are prepared.
- Exposure: Daphnids are exposed to the test concentrations for 48 hours.
- Observation: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The EC50 (the concentration that immobilizes 50% of the daphnids) is calculated.

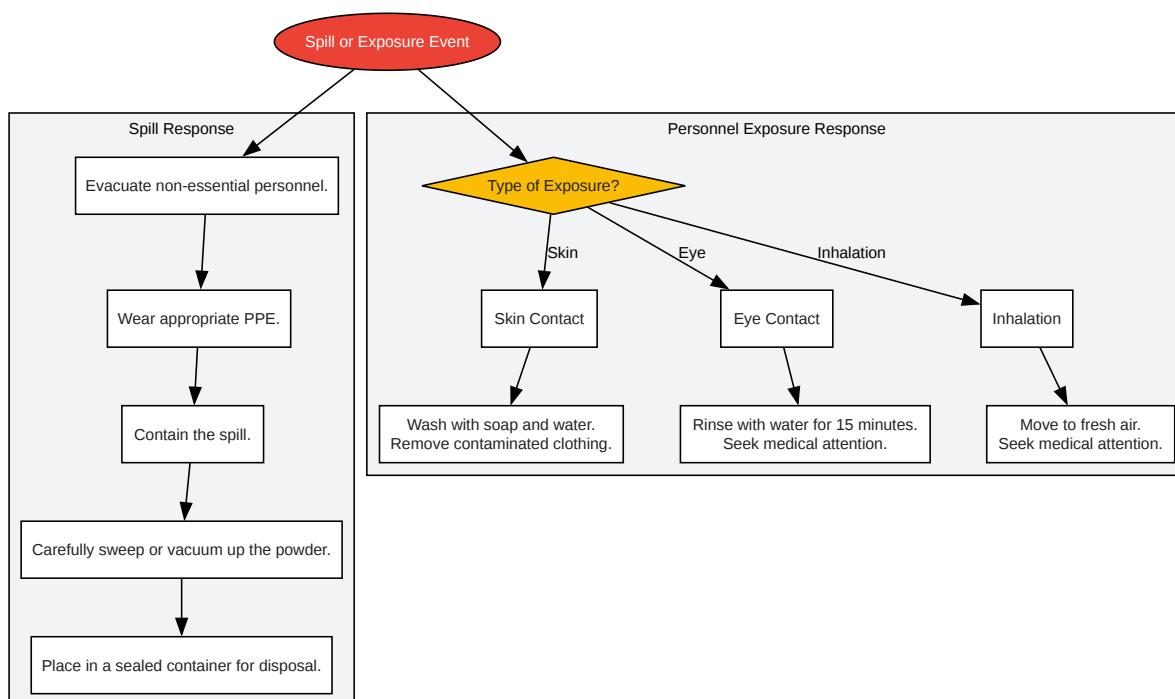
## Safety and Handling

The following diagrams illustrate recommended procedures for handling **Disperse Red 278** based on general laboratory safety principles for handling powdered dyes.



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**Figure 1.** Recommended PPE and Safe Handling Workflow.

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**Figure 2.** Emergency Response Flowchart for Spills and Exposures.

## Conclusion

While a comprehensive safety profile for **Disperse Red 278** is not publicly available, the existing data on its physicochemical properties and information from analogous disperse dyes suggest that it should be handled with care. The potential for skin sensitization, mutagenicity, and ecotoxicity should be considered. Adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and proper handling procedures to minimize dust generation, is essential to ensure the safety of personnel. Further research is needed to fully characterize the toxicological and ecotoxicological profile of **Disperse Red 278**.

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